

Proper Disposal Procedures for MI-389

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MI-389
Cat. No.: B10821854

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Disclaimer: This document provides guidance on the proper disposal of the chemical compound **MI-389** based on available safety information. It is essential to consult the specific Safety Data Sheet (SDS) for **MI-389** and adhere to all applicable federal, state, and local regulations.

Based on the Safety Data Sheet (SDS) for **MI-389** (CAS No. 2222635-92-7), this substance is not classified as a hazardous material.^[1] This classification significantly influences the disposal protocol, steering away from stringent hazardous waste procedures towards more simplified, yet still cautious, laboratory practices.

Immediate Safety and Logistical Information

While **MI-389** is not classified as hazardous, standard laboratory safety protocols should always be followed during handling and disposal.

- Personal Protective Equipment (PPE): Wear standard laboratory attire, including safety glasses, a lab coat, and gloves.
- Ventilation: Handle in a well-ventilated area.
- Spill Response: In case of a spill, absorb the material with an inert, non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and dispose of it as

non-hazardous waste.[1] Clean the affected area with a suitable solvent.

- **Storage of Waste:** If temporary storage of **MI-389** waste is necessary, keep it in a clearly labeled, sealed container, separate from incompatible materials.

Summary of Key Data for MI-389

The following table summarizes essential information for **MI-389**, as derived from its Safety Data Sheet.

Property	Value	Reference
CAS Number	2222635-92-7	[1]
Molecular Formula	C35H35FN6O6	[1]
Molecular Weight	654.69 g/mol	[1]
Hazard Classification	Not a hazardous substance or mixture.	[1]

Step-by-Step Disposal Procedures for MI-389

The following procedures are recommended for the disposal of **MI-389** and its empty containers.

Disposal of Unused or Waste MI-389:

- **Consult Local Regulations:** Before proceeding, verify your institution's and local municipality's guidelines for the disposal of non-hazardous chemical waste. Some institutions may have specific protocols.
- **Small Quantities:** For small quantities of **MI-389**, disposal in the regular laboratory trash may be permissible, provided it is securely contained and clearly labeled as "Non-Hazardous Waste: **MI-389**".
- **Large Quantities:** For larger quantities, it is advisable to contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to ensure proper disposal in accordance with local regulations.

- Do Not Dispose Down the Drain: Unless explicitly permitted by local regulations and your institution's EHS, avoid disposing of **MI-389** down the sanitary sewer.[2]

Disposal of Empty MI-389 Containers:

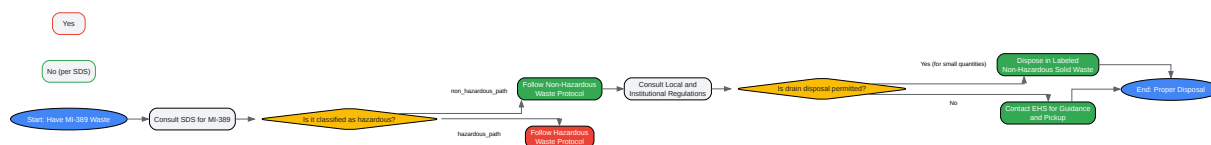
- Thoroughly Empty: Ensure that the container is as empty as possible, with no freestanding liquid or powder remaining.
- Rinsing:
 - For containers that held a non-hazardous substance like **MI-389**, a single rinse with a suitable solvent (e.g., water or an appropriate organic solvent) is generally sufficient.
 - The rinsate should be collected and disposed of as non-hazardous liquid waste, in accordance with local guidelines.
- Deface Label: Obliterate or remove the original manufacturer's label to prevent misidentification.
- Final Disposal: Once rinsed and the label is defaced, the empty container can typically be disposed of in the regular trash or recycling, depending on the container material and local recycling programs.

Experimental Protocols and Methodologies

As this document pertains to the disposal of **MI-389**, there are no experimental protocols to be cited. The provided information is based on safety data and standard laboratory waste management practices.

Visualizing the Disposal Workflow for MI-389

The following diagram illustrates the decision-making process for the proper disposal of **MI-389**.



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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. sfasu.edu [sfasu.edu]
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